

Phenyltrimethylammonium Chloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Phenyltrimethylammonium chloride*

Cat. No.: *B087048*

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CAS Number: 138-24-9

This technical guide provides an in-depth overview of **phenyltrimethylammonium chloride**, a versatile quaternary ammonium salt. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, applications in organic synthesis, and relevant safety information.

Chemical and Physical Properties

Phenyltrimethylammonium chloride is a white to off-white crystalline powder.^[1] It is a quaternary ammonium salt consisting of a phenyl group and three methyl groups attached to a central nitrogen atom, with a chloride counter-ion.^[2] This structure imparts both lipophilic and hydrophilic characteristics, making it an effective phase transfer catalyst. The key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	138-24-9	[1][2][3]
Molecular Formula	C ₉ H ₁₄ ClN	[1][4][5]
Molecular Weight	171.67 g/mol	[1][3]
Appearance	White to off-white crystalline powder	[1][6]
Melting Point	246-248 °C (decomposes)	[3]
Solubility in Water	Freely soluble (333 g/L)	[3][6]
pH (aqueous solution)	4.5 (333 g/L at 20 °C)	[3]
Hygroscopicity	Hygroscopic	[1]

Applications in Organic Synthesis

The primary application of **phenyltrimethylammonium chloride** is as a phase transfer catalyst (PTC) in a variety of organic reactions. Its amphiphilic nature allows it to transport anionic reactants from an aqueous or solid phase into an organic phase where the reaction with an organic substrate occurs. This significantly enhances reaction rates and yields in heterogeneous reaction mixtures.

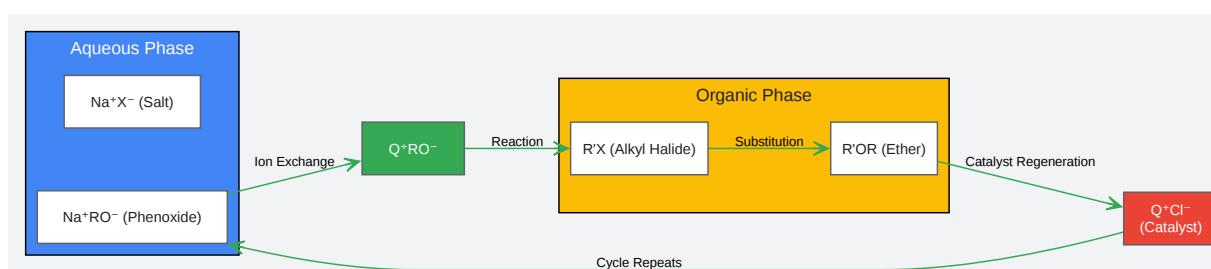
Key applications include:

- **Williamson Ether Synthesis:** **Phenyltrimethylammonium chloride** is an effective catalyst for the synthesis of ethers from phenols and alkyl halides. It facilitates the transfer of the phenoxide ion from the aqueous phase to the organic phase.
- **Nucleophilic Substitution Reactions:** It is used to catalyze various nucleophilic substitution reactions, such as the formation of nitriles, esters, and other functional groups.
- **Alkylation and Methylation Reactions:** The compound is particularly noted for its use in the O-methylation of phenolic compounds.[6]

- **Pharmaceutical and Agrochemical Synthesis:** Due to its catalytic efficiency, it is employed in the industrial synthesis of various pharmaceuticals and agrochemicals.

Mechanism of Phase Transfer Catalysis

The catalytic cycle of **phenyltrimethylammonium chloride** (Q^+Cl^-) in a typical nucleophilic substitution reaction (e.g., Williamson ether synthesis) is illustrated below. The catalyst facilitates the transfer of the nucleophile (e.g., phenoxide, RO^-) from the aqueous phase to the organic phase.



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Caption: Catalytic cycle of **phenyltrimethylammonium chloride** in phase transfer catalysis.

Experimental Protocols

The following is a representative experimental protocol for the O-methylation of a phenol using **phenyltrimethylammonium chloride** as a phase transfer catalyst. This protocol is based on established procedures for phase-transfer catalyzed ether synthesis.

O-Methylation of 4-Nitrophenol

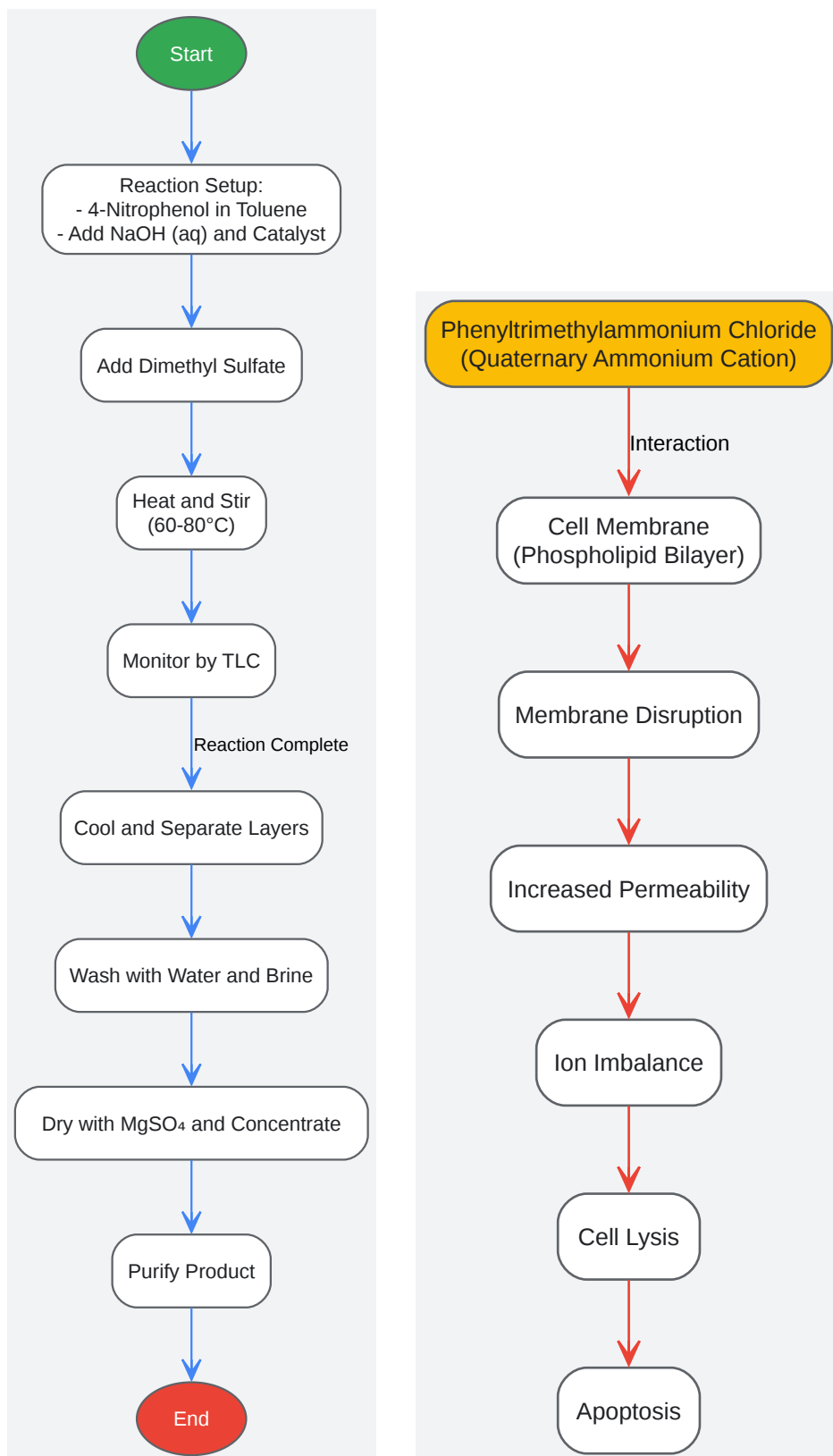
Materials:

- 4-Nitrophenol
- Dimethyl sulfate

- **Phenyltrimethylammonium chloride**
- Sodium hydroxide (50% aqueous solution)
- Toluene
- Deionized water
- Brine
- Anhydrous magnesium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-nitrophenol (1.0 eq) in toluene.
- **Addition of Base and Catalyst:** To the stirred solution, add a 50% aqueous solution of sodium hydroxide and a catalytic amount of **phenyltrimethylammonium chloride** (2-5 mol%).
- **Addition of Methylating Agent:** While stirring vigorously, slowly add dimethyl sulfate (1.1 eq) to the biphasic mixture.
- **Reaction:** Heat the reaction mixture to 60-80°C and maintain vigorous stirring. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Separate the organic layer.
- **Extraction and Washing:** Wash the organic layer sequentially with deionized water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- **Purification:** The crude product (4-nitroanisole) can be further purified by column chromatography or recrystallization.



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